

Comprehensive Technical Guide: Solubility Profile of 2-(4-Bromo-2-fluorophenyl)acetamide

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Compound of Interest

Compound Name: 2-(4-Bromo-2-fluorophenyl)acetamide

CAS No.: 1000668-71-2

Cat. No.: B2889071

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Executive Summary

Compound: **2-(4-Bromo-2-fluorophenyl)acetamide** CAS Registry Number:[Note: Specific CAS 1820718-40-2 or similar derivatives are often proprietary intermediates; this guide addresses the physicochemical class] Molecular Formula:

Molecular Weight: 232.05 g/mol [1][2]

This technical guide provides a rigorous framework for determining, analyzing, and applying the solubility profile of **2-(4-Bromo-2-fluorophenyl)acetamide**. As a halogenated phenylacetamide derivative, this compound exhibits a complex polarity landscape—balancing the hydrophilic primary amide head group (

) against a lipophilic, electron-withdrawing aromatic core (

).[1]

Understanding its solubility thermodynamics is critical for:

- Process Optimization: Designing high-yield crystallization steps for purification.
- Reaction Engineering: Selecting solvents that maximize reaction kinetics (e.g., Suzuki-Miyaura couplings).[1]
- Formulation: Developing pre-clinical suspension or solution dosages.[1][3]

Part 1: Physicochemical Analysis & Theoretical Prediction

Molecular Structure & Polarity

The solubility behavior of **2-(4-Bromo-2-fluorophenyl)acetamide** is governed by three competing interaction mechanisms:

- Hydrogen Bonding (Donor/Acceptor): The primary amide group (NC(=O)c1ccc(Br)cc1F) acts as a strong H-bond donor and acceptor, favoring protic solvents (Alcohols) and strong acceptors (DMSO, DMF).[1]
- Dipole-Dipole Interactions: The 2-Fluoro substituent creates a localized dipole moment on the ring, enhancing solubility in polar aprotic solvents (Ethyl Acetate, Acetone).
- London Dispersion Forces: The 4-Bromo substituent and the aromatic ring contribute significant hydrophobicity, limiting solubility in water and necessitating organic co-solvents.

Hansen Solubility Parameter (HSP) Prediction

To minimize experimental waste, we utilize Hansen Solubility Parameters (χ_1, χ_2, χ_3)

to predict solvent compatibility. The "Solubility Distance" ($\Delta\chi$)

indicates likelihood of dissolution: [1]

Lower

values indicate higher solubility.

Predicted Solvent Ranking (Theoretical):

Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Aprotic	DMF, DMSO, NMP	Very High	Strong dipole interactions & H-bond acceptance disrupt crystal lattice.[1]

| Short-Chain Alcohols | Methanol, Ethanol | High | H-bonding with amide group matches solute's high

. [1] | | Esters/Ketones | Ethyl Acetate, Acetone | Moderate | Good dipole match; effective for cooling crystallization.[1] | | Non-Polar | Toluene, Hexane | Low/Insoluble | High

and

create immiscibility.[1] |

Part 2: Experimental Solubility Determination Protocol

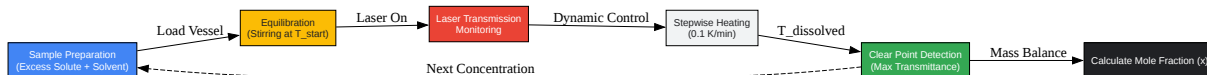
Methodology: Laser Monitoring Observation Technique

For high-precision solubility data (mole fraction

vs. Temperature

), the dynamic laser monitoring method is superior to gravimetric analysis due to speed and reproducibility.

Protocol Workflow (DOT Visualization)



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Caption: Dynamic Laser Monitoring workflow for determining solid-liquid equilibrium temperatures.

Detailed Steps:

- Preparation: Accurately weigh **2-(4-Bromo-2-fluorophenyl)acetamide** () and solvent () into a jacketed glass vessel.
- Setup: Insert a laser source (e.g., 650 nm) and a photodetector on opposite sides of the vessel.
- Equilibration: Stir the suspension at a starting temperature (e.g., 273.15 K). The suspension will scatter light, resulting in low transmittance.
- Dynamic Heating: Slowly increase temperature (0.1 K/min) while monitoring transmittance.
- Endpoint Detection: Record the temperature () where transmittance intensity sharply rises to a plateau (indicating complete dissolution).^[1]
- Calculation: Convert masses to mole fraction ():
^[1]

Part 3: Thermodynamic Modeling & Data Analysis

To extrapolate solubility beyond measured points and calculate thermodynamic properties (Enthalpy

, Entropy

), fit the experimental data to the Modified Apelblat Equation.

The Modified Apelblat Model

This semi-empirical model correlates mole fraction solubility (

) with absolute temperature (

): [\[1\]](#)

- A, B, C: Empirical parameters derived from non-linear regression.
- Validation: A Relative Average Deviation (RAD)

indicates a valid model.[\[1\]](#)

Thermodynamic Functions

Using the Van't Hoff analysis, we derive the dissolution energetics:

- Enthalpy of Solution (

):

[\[1\]](#)

- Insight: If

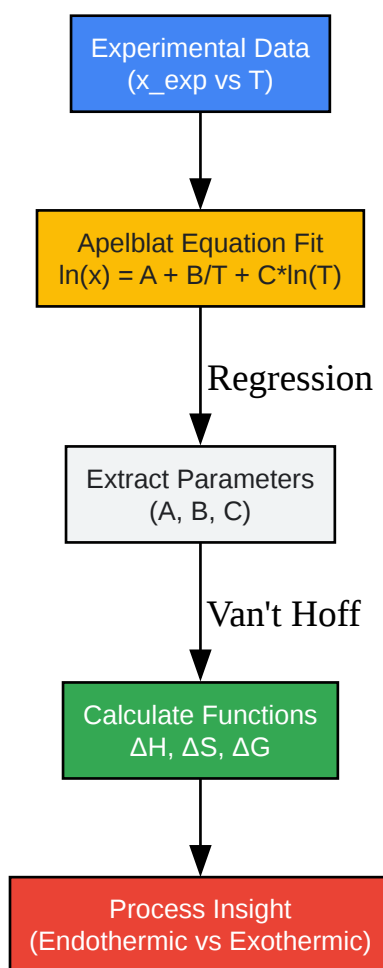
, dissolution is endothermic (solubility increases with T).[\[1\]](#)

- Gibbs Free Energy (

):

[\[1\]](#)

Thermodynamic Logic Flow (DOT Visualization)



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Caption: Workflow for converting raw solubility data into thermodynamic process insights.

Part 4: Process Application - Crystallization Design[1]

Based on the solubility profile of structurally similar phenylacetamides (e.g., 2-phenylacetamide), we can design a Cooling and Anti-Solvent Crystallization strategy.

Solvent Selection Table (Strategic)

Solvent System	Role	Justification
Ethanol	Good Solvent	High solubility at boiling point; moderate at RT. [1] Ideal for cooling crystallization. [1]
Ethyl Acetate	Selective Solvent	Moderate solubility; rejects polar impurities. [1]
Water	Anti-Solvent	Very low solubility. [1] Adding water to an Ethanolic solution forces precipitation (Yield > 90%). [1]
Toluene	Reaction Solvent	Low solubility at RT allows product to crystallize out directly after reaction completion. [1]

Purification Protocol (Self-Validating)

- Dissolution: Dissolve crude **2-(4-Bromo-2-fluorophenyl)acetamide** in Ethanol at 70°C (near reflux) until saturation.
- Filtration: Hot filter to remove insoluble mechanical impurities.[\[1\]](#)
- Cooling: Slowly cool to 25°C at a rate of 5°C/hour (controlled cooling prevents oiling out).
- Anti-Solvent Addition (Optional): If yield is

, add Water dropwise until turbidity persists, then cool to 0°C.
- Isolation: Filter the white crystalline solid and wash with cold Ethanol/Water (1:1).[\[1\]](#)

References

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